

Application Note & Protocol: Preparation of Methyl Red Indicator Solution for Titration

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Compound of Interest

Compound Name: Methyl red sodium salt

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Introduction

Methyl red (2-(N,N-dimethyl-4-aminophenyl)azobenzenecarboxylic acid) is a synthetic azo dye commonly employed as a pH indicator in acid-base titrations.^{[1][2]} Its distinct color change over a specific pH range makes it an invaluable tool for accurately determining the equivalence point in various chemical analyses, particularly in the titration of weak bases with strong acids.^{[3][4]} This document provides a detailed protocol for the preparation, quality control, and application of a stable methyl red indicator solution for use in research, quality control, and drug development laboratories.

Methyl red exhibits a sharp color transition from red in acidic solutions (pH below 4.4) to yellow in basic solutions (pH above 6.2).^{[2][4][5]} The intermediate orange color is observed between pH 4.4 and 6.2, with a pKa of approximately 5.1.^{[2][6][7]} This transition range is well-suited for titrations where the pH at the equivalence point is slightly acidic.

Data Presentation: Properties of Methyl Red

All quantitative and qualitative data for methyl red are summarized in the table below for easy reference.

Property	Value	Reference(s)
IUPAC Name	2-[[4-(Dimethylamino)phenyl]diazonyl]benzoic acid	[2]
Common Name	C.I. Acid Red 2	[1][6]
Chemical Formula	C ₁₅ H ₁₅ N ₃ O ₂	[1][5][6]
Molecular Weight	269.30 g/mol	[5]
Appearance	Dark red crystalline powder	[2][6]
pKa	~5.1	[2][6][7]
pH Transition Range	4.4 – 6.2	[1][2][5]
Color (Acidic)	Red (pH < 4.4)	[2][5]
Color (Transition)	Orange (pH 4.4 - 6.2)	[2][5]
Color (Basic)	Yellow (pH > 6.2)	[2][5]
Solubility	Soluble in ethanol and water	[4][5]

Experimental Protocols

Materials and Reagents

- Methyl Red powder (C₁₅H₁₅N₃O₂)
- Sodium Hydroxide (NaOH), 0.1 M solution
- Ethanol (C₂H₅OH), 95% or 96%
- Distilled or Deionized Water
- 100 mL Volumetric Flask (Class A)
- Analytical Balance
- Beakers and Graduated Cylinders

- Magnetic Stirrer and Stir Bar (optional)
- Hydrochloric Acid (HCl), 0.02 M (for sensitivity test)
- Sodium Hydroxide (NaOH), 0.02 M (for sensitivity test)
- Carbon dioxide-free water (for sensitivity test)

Protocol 1: Preparation of 0.05% w/v Methyl Red Solution (Aqueous-Ethanolic with NaOH)

This is the preferred method as the addition of sodium hydroxide improves the solubility of methyl red in the aqueous-ethanolic mixture, preventing precipitation and ensuring a stable solution.^[8]

- Weighing: Accurately weigh 50 mg (0.050 g) of methyl red powder using an analytical balance.
- Initial Dissolution: Transfer the powder to a 100 mL volumetric flask. Add 1.86 mL of 0.1 M sodium hydroxide solution and 50 mL of 95% ethanol to the flask.^{[9][10]}
- Mixing: Gently swirl or place the flask on a magnetic stirrer on a low setting to dissolve the powder. Warming the solution slightly can aid dissolution.^[6]
- Dilution: Once the methyl red is completely dissolved, dilute the solution to the 100 mL mark with distilled water.^{[6][9]}
- Homogenization: Stopper the flask and invert it several times to ensure the solution is homogeneous.
- Storage: Transfer the final solution to a labeled, tightly sealed container. Store at room temperature away from direct light.^[5]

Protocol 2: Preparation of 0.1% w/v Methyl Red Solution (Ethanolic)

This is a simpler, alternative method suitable for applications where a purely ethanolic or high-ethanol content indicator is acceptable.

- Weighing: Accurately weigh 100 mg (0.1 g) of methyl red powder.
- Dissolution: Dissolve the powder in approximately 50 mL of 95% ethanol in a 100 mL volumetric flask.[\[9\]](#)
- Dilution: Once dissolved, dilute to the 100 mL mark with additional 95% ethanol.
- Homogenization: Stopper the flask and invert several times to mix thoroughly.
- Storage: Transfer to a labeled, tightly sealed container and store appropriately.

Quality Control: Sensitivity Test

To ensure the prepared indicator functions correctly, a sensitivity test must be performed.[\[9\]](#)[\[10\]](#)

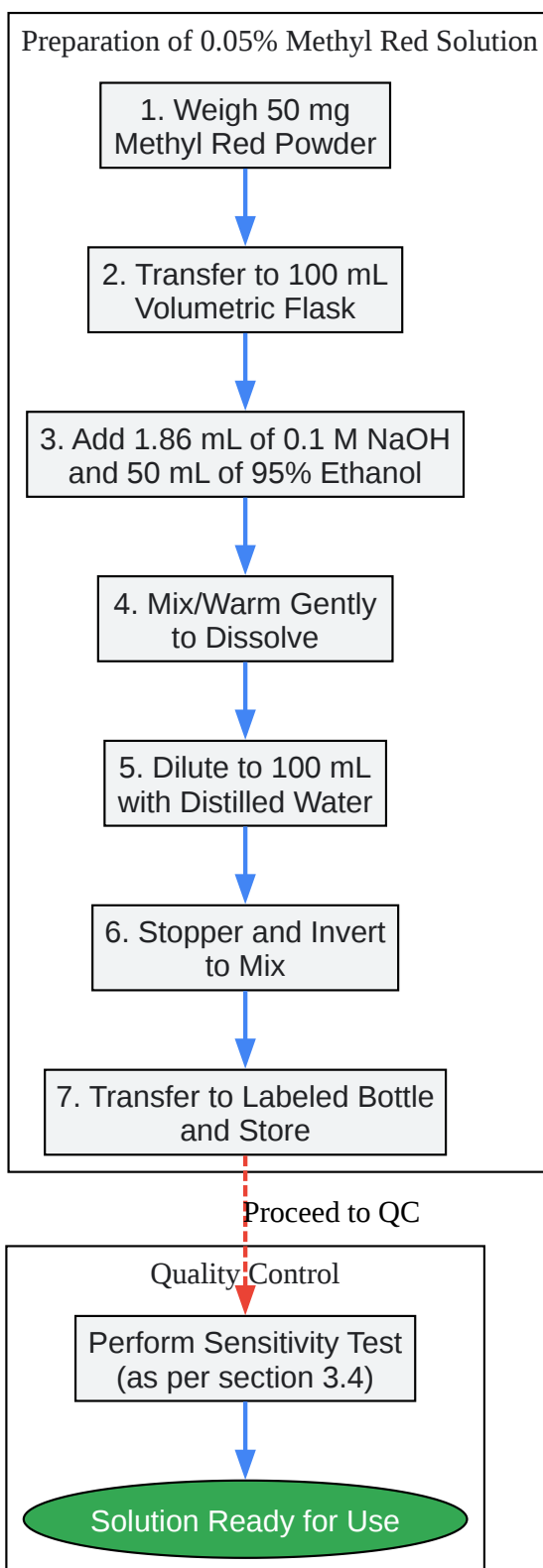
- Add 0.1 mL of the prepared methyl red indicator solution to 100 mL of carbon dioxide-free water.
- Add 0.05 mL of 0.02 M hydrochloric acid. The solution should turn red.[\[10\]](#)
- Titrate this solution with 0.02 M sodium hydroxide. No more than 0.1 mL of the 0.02 M sodium hydroxide should be required to change the color from red to yellow.[\[9\]](#)[\[10\]](#)

Safety Precautions

- Wear appropriate Personal Protective Equipment (PPE), including safety goggles and chemical-resistant gloves.[\[5\]](#)
- Handle methyl red powder in a well-ventilated area or under a fume hood to avoid inhalation of dust.[\[5\]](#)
- Ethanol is flammable; keep the solution away from open flames and heat sources.[\[11\]](#)
- Consult the Safety Data Sheet (SDS) for methyl red, ethanol, and sodium hydroxide before starting work.[\[12\]](#)

Visualization: Workflow for Protocol 1

The following diagram illustrates the step-by-step workflow for the preferred method of preparing the methyl red indicator solution.



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Caption: Workflow for preparing 0.05% methyl red indicator solution.

Application in Titration

The prepared methyl red indicator is now ready for use in acid-base titrations.

- Preparation of Analyte: Prepare the analyte solution (the solution of unknown concentration) in an Erlenmeyer flask.
- Adding Indicator: Add 2-3 drops of the methyl red indicator solution to the analyte.[8] The solution will turn red if the analyte is acidic ($\text{pH} < 4.4$).
- Titration: Slowly add the titrant (the solution of known concentration) from a burette to the analyte while continuously stirring.[4]
- Endpoint Detection: The endpoint of the titration is reached when the solution undergoes a distinct color change from red to yellow. The intermediate orange color signals that the endpoint is near.[1][4] Record the volume of titrant added.

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